

Crystal Structure Data for 6-Bromo-2-Substituted Pyridines: A Comparative Guide

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Compound of Interest

Compound Name: 6-Bromo-2-(chloromethyl)-3-fluoropyridine

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Executive Summary & Application Scope

6-Bromo-2-substituted pyridines are critical bifunctional scaffolds in medicinal chemistry. The bromine atom at position 6 serves as a halogen bond donor or a site for cross-coupling (e.g., Suzuki-Miyaura), while the substituent at position 2 (hydrazinyl, formyl, amino) dictates the hydrogen bonding landscape.

This guide compares the solid-state architectures of three key derivatives. Understanding these structures allows researchers to:

- Predict Ligand Binding: Observe how the 6-Br atom interacts with nucleophiles (halogen bonding).
- Optimize Solubility: Correlate crystal packing density with dissolution rates.
- Control Polymorphism: Identify stable conformers (e.g., syn vs. trans isomers in aldehydes).

Comparative Structural Analysis

The following data aggregates single-crystal X-ray diffraction (SC-XRD) results. Note the distinct packing motifs driven by the 2-substituent.

Table 1: Crystallographic Parameters Comparison

Parameter	6-Bromo-2-hydrazinylpyridine	6-Bromopyridine-2-carbaldehyde	2-Amino-6-bromopyridinium (Salt)*
Formula	C ₅ H ₆ BrN ₃	C ₆ H ₄ BrNO	C ₅ H ₆ BrN ₂ ⁺ · C ₇ HF ₄ O ₂ ⁻
Space Group	P2 ₁ 2 ₁ 2 ₁ (Orthorhombic)	P2 ₁ /a (Monoclinic)	P (Triclinic) or related**
Z (Molecules/Cell)	8 (Z' = 2)	4	2
Key Interaction	Halogen Bond (Br[1][2][3][4]...Br) & H-Bond	Weak Contacts (C-H...O, Br...Br)	Charge-Assisted H-Bond (R ² ₂ (8))
Conformation	Non-planar (Hydrazine twist)	Planar (trans-rotamer)	Planar (Pyridinium ring)
Ref. Code/Source	IUCrData 2023 [1]	Molecules 2023 [2]	IUCrData 2019 [3]

*Data refers to the 2,3,5,6-tetrafluorobenzoate salt, revealing the protonated cation structure.

**Salt co-crystals often adopt lower symmetry due to hetero-pairing.

Deep Dive: Structural Drivers

A. The Halogen Bond (6-Bromo-2-hydrazinylpyridine)

This structure is remarkable for its Z' = 2 motif, meaning the asymmetric unit contains two conformationally distinct molecules.

- Mechanism: The crystal is stabilized by a short Br[1]...Br contact (3.63 Å).[4] This is a Type I halogen bond, crucial for stabilizing the lattice.
- H-Bonding: The hydrazine group acts as a multi-donor, forming bifurcated N-H...N bonds.[1][5]

- **Relevance:** In drug design, this mimics how the bromine atom can anchor the scaffold in a protein pocket via halogen bonding to backbone carbonyls.

B. Conformational Locking (6-Bromopyridine-2-carbaldehyde)

The aldehyde derivative crystallizes exclusively in the trans-conformation (oxygen anti to the ring nitrogen).

- **Causality:** This preference is driven by dipolar repulsion between the pyridine nitrogen lone pair and the carbonyl oxygen lone pair in the cis form.
- **Packing:** The molecules stack in columns with alternating orientations, mediated by weak C-H...O and C-H...Br interactions rather than strong H-bonds.

Experimental Protocols

To ensure reproducibility, the following protocols outline the generation of X-ray quality crystals.

Workflow Visualization

The following diagram illustrates the critical path from synthesis to structural solution.



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Caption: Logical workflow for isolating single crystals of 6-bromo-2-substituted pyridines.

Detailed Methodology

Protocol A: Crystallization of 6-Bromo-2-hydrazinylpyridine

- **Synthesis:** React 2,6-dibromopyridine (8.0 g) with hydrazine hydrate (15 mL) in 1-propanol (2 mL) at 80°C for 12 h.
- **Isolation:** Cool mixture to 4°C. The distinct phases will homogenize and deposit pale-yellow needles.

- Crystal Growth: If initial needles are too small, dissolve 50 mg in minimal hot ethanol and allow slow evaporation at room temperature over 48 hours.
- Validation: Check melting point (distinct from starting material) before mounting.

Protocol B: Crystallization of 6-Bromopyridine-2-carbaldehyde

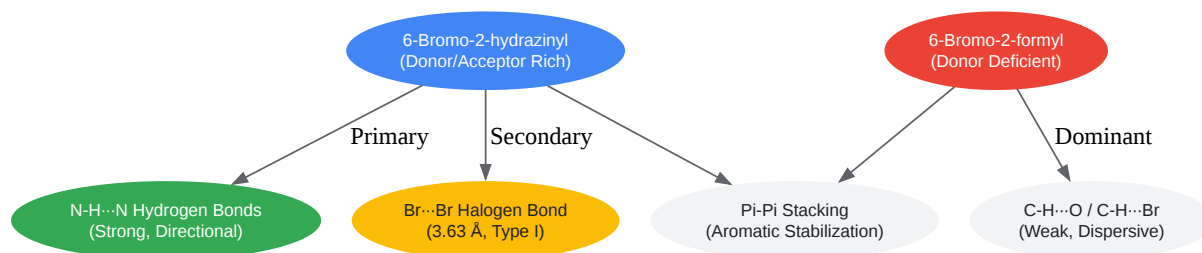
- Source: Commercial 97% purity or synthesized via lithiation/formylation of 2,6-dibromopyridine.
- Solvent System: Dichloromethane/Hexane (1:1).
- Technique: Vapor diffusion. Place a concentrated DCM solution in an inner vial; place this vial in a larger jar containing hexane. Seal and leave undisturbed for 3-5 days.
- Observation: Look for block-like crystals suitable for determining the trans-conformer geometry.

Interaction Networks & Performance

Understanding the intermolecular forces in these crystals predicts their behavior in biological systems.

Interaction Map

The diagram below compares the dominant stabilizing forces in the Hydrazine vs. Aldehyde derivatives.



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Caption: Comparison of dominant supramolecular synthons in the solid state.

Performance Implications for Drug Discovery

- **Halogen Bonding Potential:** The 3.63 Å Br...Br distance in the hydrazine derivative confirms that the 6-position bromine is sufficiently electron-deficient (sigma-hole) to engage in halogen bonding. This is an exploitable feature for increasing potency against targets with carbonyl-rich pockets (e.g., kinases).
- **Solubility Profile:** The hydrazine derivative forms a tight 3D H-bond network, leading to higher lattice energy and potentially lower solubility compared to the aldehyde, which relies on weaker dispersive forces.
- **Stability:** The aldehyde's preference for the trans conformation in the solid state suggests that in solution, an energy penalty must be paid to rotate it to the cis form (often required for chelation to metals).

References

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